Solubility Profile of 2,3,4,6-Tetrabromophenol: A Technical Guide

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Compound of Interest

Compound Name:	*2,3,4,6-Tetrabromophenol*
CAS No.:	*14400-94-3*
Cat. No.:	*B086105*

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Physicochemical Identity & Core Properties

2,3,4,6-Tetrabromophenol is a high-molecular-weight brominated phenolic compound.[1] Its solubility behavior is governed by the competition between the hydrophilic hydroxyl (-OH) group and the lipophilic, electron-withdrawing bromine substituents.

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Property	Value	Critical Implication for Solubility
CAS Number	14400-94-3	Unique identifier for database retrieval.
Molecular Weight	409.7 g/mol	High MW suggests slower dissolution kinetics compared to phenol.
Melting Point	113.5 °C	High crystal lattice energy; requires significant enthalpy to fuse/dissolve.
pKa	~5.4	Acidic. Exists as an anion at pH > 5.4, drastically altering aqueous solubility.
LogP (Octanol/Water)	~5.1 - 5.4	Highly hydrophobic. Preferential partitioning into non-polar organic solvents.
Physical Form	Crystalline Solid	Needles (from alcohol); requires comminution before solubility testing.

Solubility in Organic Solvents

Qualitative Solubility Matrix

The solubility of 2,3,4,6-TeBP follows the "Like Dissolves Like" principle, but with specific nuances due to its high bromine content (dispersion forces) and phenolic hydrogen bonding.

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Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Insight
Aromatic Hydrocarbons	Benzene, Toluene	Excellent	Dominant - interactions and dispersion forces match the brominated ring.
Ketones	Acetone, MEK	Good to Excellent	Carbonyl oxygen acts as a Hydrogen Bond Acceptor (HBA) for the phenolic proton.
Alcohols	Methanol, Ethanol	Good	Amphiphilic match; -OH group H-bonds, while alkyl chain interacts with the ring.
Chlorinated Solvents	Chloroform, DCM	Moderate/Good	High dispersion energy ( ) compatibility.
Alkanes	Hexane, Heptane	Poor	Lacks H-bonding capability to overcome the crystal lattice energy of the phenol group.
Water	Water	Insoluble	Hydrophobic effect dominates; solvation energy cannot overcome lattice energy.

Thermodynamic Behavior (Analog Analysis)

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While specific mole-fraction tables for 2,3,4,6-TeBP are proprietary, its behavior closely mirrors 2,4,6-Tribromophenol and Tetrabromobisphenol A (TBBPA).

- Temperature Dependence: Solubility is endothermic (

). Solubility increases exponentially with temperature.
- Solute-Solvent Interaction: The dissolution is entropy-driven in non-polar solvents (disorder increase) and enthalpy-driven in polar aprotic solvents (specific H-bonding).

Solubility Modeling: Hansen Solubility Parameters (HSP)

To predict solubility in novel solvents without experimental waste, we utilize the Hansen Solubility Parameters. The interaction radius (

) between solute (1) and solvent (2) is calculated as:

Estimated HSP Values for 2,3,4,6-TeBP:

- (Dispersion): ~20.5 MPa

  (High due to Br atoms)
- (Polarity): ~6.5 MPa

  (Moderate due to dipole)
- (H-Bonding): ~13.0 MPa

  (Phenolic -OH donor/acceptor)

Interpretation:

- Target Solvents: Look for solvents with high

  (>18) and moderate

  .
- Toluene (

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): The dispersion match is strong, driving solubility despite the

mismatch.

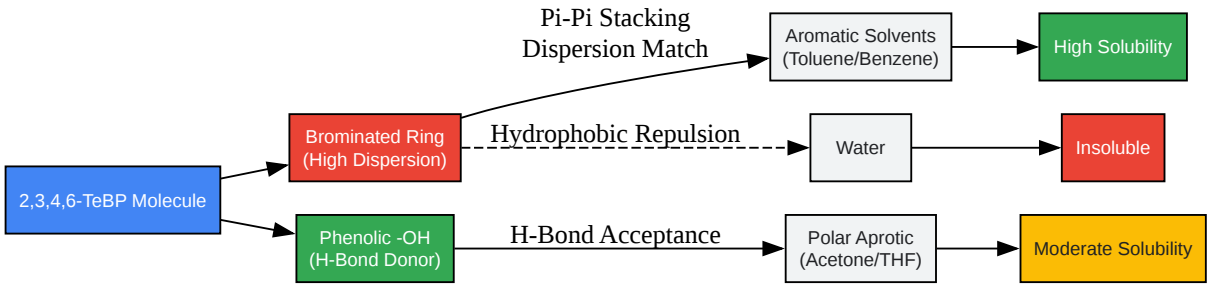
- Ethanol (

  ): The

  match aids dissolution, but the low

  of the ethyl chain limits maximum loading compared to aromatics.

Visualization: Solute-Solvent Interaction Logic



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Caption: Mechanistic interaction map showing how the dual nature of 2,3,4,6-TeBP (hydrophobic ring vs. hydrophilic hydroxyl) dictates solvent compatibility.

Experimental Protocol: Isothermal Saturation Method

To generate precise solubility data (mole fraction

) for your specific application, follow this self-validating protocol.

Materials & Apparatus

- Solute: 2,3,4,6-TeBP (Purity >99%, recrystallized).

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- Solvents: HPLC grade (dried over molecular sieves).
- Apparatus: Jacketed glass equilibrium cell (50 mL), circulating water bath (

  K), magnetic stirrer, 0.45

  m PTFE syringe filters.

Step-by-Step Workflow

- Preparation: Add excess 2,3,4,6-TeBP solid to 20 mL of solvent in the equilibrium cell. The solution must remain turbid (solid present) throughout the experiment.
- Equilibration: Stir at 400 rpm at the target temperature (e.g., 298.15 K) for 24 hours.
- Settling: Stop stirring and allow the suspension to settle for 2 hours to ensure phase separation.
- Sampling:
  - Pre-heat a glass syringe and PTFE filter to the experimental temperature (prevents precipitation during filtering).
  - Withdraw 2 mL of supernatant.
- Quantification (Gravimetric):
  - Transfer supernatant to a pre-weighed weighing dish (

).
  - Weigh the wet sample (

).
  - Evaporate solvent under vacuum at 40 °C until constant mass is achieved (

).
- Calculation:

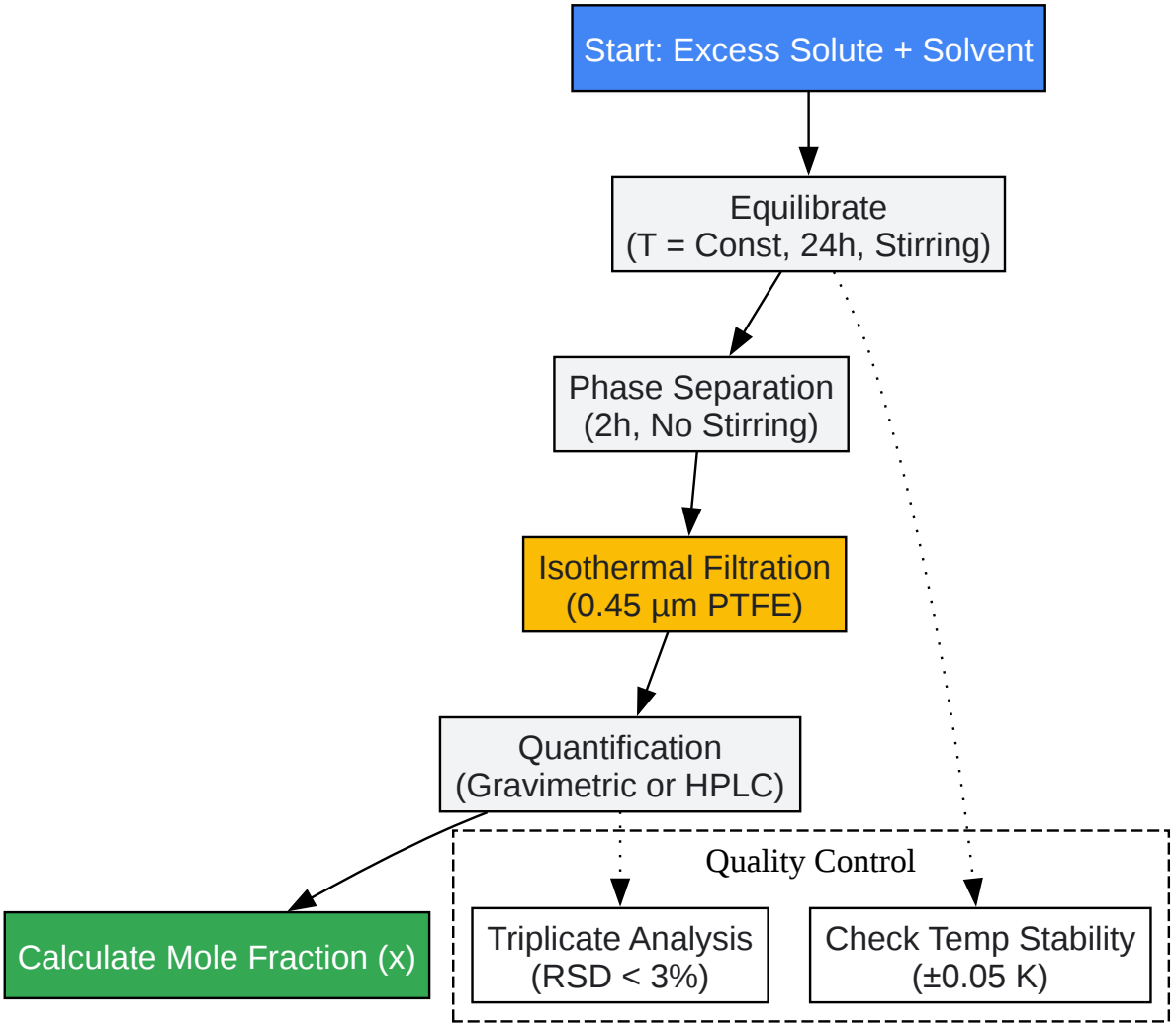
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Where

and

are molecular weights of solute and solvent, respectively.

Visualization: Experimental Workflow



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Caption: Standard Operating Procedure (SOP) for determining solubility via the Isothermal Saturation Method.

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Data Correlation & Analysis

Once experimental data is gathered, it should be fitted to the Modified Apelblat Equation to determine thermodynamic parameters:

- x: Mole fraction solubility.[2]
- T: Absolute temperature (K).[3]
- A, B, C: Empirical constants derived from regression.

Thermodynamic Parameters Calculation:

- Enthalpy of Solution (

  ):
- Entropy of Solution (

  ):

Note: Positive

confirms the endothermic nature of the dissolution.

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